

Comprehensive Structural Elucidation of 4-Acetoxy-3',5'-dimethoxybenzophenone[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Acetoxy-3',5'-dimethoxybenzophenone

CAS No.: 890100-27-3

Cat. No.: B1324027

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Executive Summary & Chemical Profile[2][3][4][5]

- Compound Name: 4-Acetoxy-3',5'-dimethoxybenzophenone[1][2][3][4][5][6]
- CAS Number: 890100-27-3[1][2][6]
- Molecular Formula: C₁₇H₁₆O₅[1][2][3][4][7][8]
- Molecular Weight: 300.31 g/mol [1][2][9][3][4][7][8]
- Core Scaffold: Benzophenone (Diaryl ketone)[1][2][9][7]
- Structural Class: Phenstatin Prodrug / Combretastatin Analogue[1][2][9][7]

This molecule features two distinct aromatic systems bridged by a carbonyl group:[1][2][9][7]

- Ring A (4-Acetoxyphenyl): A para-substituted ring bearing an acetoxy moiety (prodrug motif for the phenol).[1][2][9][7]

- Ring B (3,5-Dimethoxyphenyl): A meta-substituted ring mimicking the pharmacophore of colchicine/combretastatin.[1][2][9]

The elucidation strategy relies on distinguishing the specific substitution patterns (para vs. meta) and confirming the presence of both ester and ketone functionalities.[2][9][7]

Synthetic Context & Causality

Understanding the synthesis aids in spectral prediction.[2][9][7] The most robust route to this scaffold involves a Friedel-Crafts acylation or a Grignard addition followed by oxidation.[1][2][9]

- Precursors: 3,5-Dimethoxybenzoyl chloride and Fluorobenzene (followed by substitution) OR 4-Hydroxybenzoic acid derivatives.[1][2][9]
- Causality: The presence of the acetoxy group suggests a final protection step of a 4-hydroxy precursor to improve lipophilicity.[1][2][9] This dictates that the mass spectrum will likely show a labile acetyl group ().[9][7]

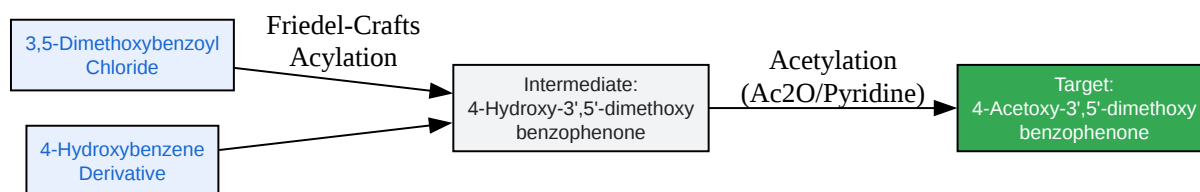


Figure 1: Convergent Synthesis Pathway

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Spectroscopic Characterization Protocols

Infrared Spectroscopy (FT-IR)

Objective: Differentiate between the two carbonyl environments (Ester vs. Ketone).

- Protocol: Prepare a KBr pellet (1-2 mg sample in 100 mg KBr) or use ATR-FTIR.[1][2][9]

- Diagnostic Signals:
 - Ester C=O [1][2][9][7] (Acetate): A sharp, intense band at $1760 \pm 5 \text{ cm}^{-1}$. [2][9][7] The electron-withdrawing nature of the phenol oxygen shifts this higher than aliphatic esters. [1][9]
 - Ketone C=O [1][2][9][7] (Benzophenone): A strong band at $1650\text{--}1660 \text{ cm}^{-1}$. [2][9][7] This frequency is lower than typical ketones due to conjugation with two aromatic rings. [9][7]
 - C-O Stretch: Strong bands at $1200\text{--}1250 \text{ cm}^{-1}$ (Acetate C-O-C and Aryl Methyl Ether). [2][9][7]

Mass Spectrometry (MS)

Objective: Confirm molecular weight and fragmentation logic.

- Method: ESI-MS (Positive Mode) or EI-MS (70 eV). [1][2][9][7]
- Key Ions:
 - Molecular Ion $[M]^+$: m/z 300. [2][9][7]
 - Fragment $[M - 42]^+$: m/z 258. [1][2][9] Loss of the ketene moiety () from the acetoxy group, generating the stable 4-hydroxy-3',5'-dimethoxybenzophenone radical cation.
 - Benzoyl Ion $[Ar-CO]^+$: Cleavage at the bridge often yields the stable 3,5-dimethoxybenzoyl cation (m/z 165). [1][9][7]

Nuclear Magnetic Resonance (NMR)

Objective: Definitive mapping of the carbon skeleton and proton environments. [2][9][7]

^1H NMR (400 MHz, CDCl_3)

The spectrum is characterized by two distinct aromatic systems and two aliphatic signals. [2][9][7]

Proton (H)	δ (ppm)	Multiplicity	Integral	Coupling (J)	Assignment Logic
H-2, H-6	7.85	Doublet (d)	2H	8.8 Hz	Ring A: Ortho to Ketone (Deshielded by anisotropy). [1] [2] [9]
H-3, H-5	7.22	Doublet (d)	2H	8.8 Hz	Ring A: Ortho to Acetoxy. [1] [2] [9] (AA'BB' System). [2] [9] [7]
H-2', H-6'	6.95	Doublet (d)	2H	2.3 Hz	Ring B: Ortho to Ketone, flanked by H and OMe. [1] [2] [9] [7]
H-4'	6.65	Triplet (t)	1H	2.3 Hz	Ring B: Between two OMe groups (Shielded). [1] [2] [9] [7]
-OCH ₃	3.82	Singlet (s)	6H	-	Methoxy: Equivalent methyls on Ring B.
-COCH ₃	2.33	Singlet (s)	3H	-	Acetate: Methyl group of the ester. [1] [2] [9]

Mechanistic Insight:

- Ring A (AA'BB'): The symmetry of the 4-substituted ring creates a classic "roofed" doublet pair.^{[2][9]} The protons ortho to the carbonyl (H-2,^{[1][2][7]}6) are significantly downfield (~7.85 ppm) due to the electron-withdrawing carbonyl cone.^{[1][9][7]}
- Ring B (AM₂X): The 3,5-dimethoxy substitution creates a plane of symmetry.^{[2][9][7]} H-2' and H-6' are chemically equivalent.^{[1][2]} They couple only to H-4' (meta-coupling,), appearing as doublets.^{[9][7]} H-4' couples to both, appearing as a triplet.^{[2][9]}

¹³C NMR (100 MHz, CDCl₃)

- Carbonyls:
 - Ketone (C=O): ~194.5 ppm (Conjugated diaryl ketone).^{[2][9][7]}
 - Ester (C=O): ~169.0 ppm.^{[2][9][7]}
- Aromatic Quaternary Carbons:
 - C-4 (Ipso to OAc): ~154 ppm.^{[1][2][9]}
 - C-3', C-5' (Ipso to OMe): ~160 ppm.^{[1][2][9]}
 - C-1 (Ipso to C=O): ~135 ppm.^{[1][2][9]}
- Aliphatic Carbons:
 - -OCH₃: ~55.6 ppm.^{[1][2][9]}
 - -COCH₃: ~21.2 ppm.^{[1][2][9][10]}

Structural Validation Logic

To ensure the structure is not an isomer (e.g., 2',4'-dimethoxy), we rely on the coupling patterns.^{[2][9][7]}

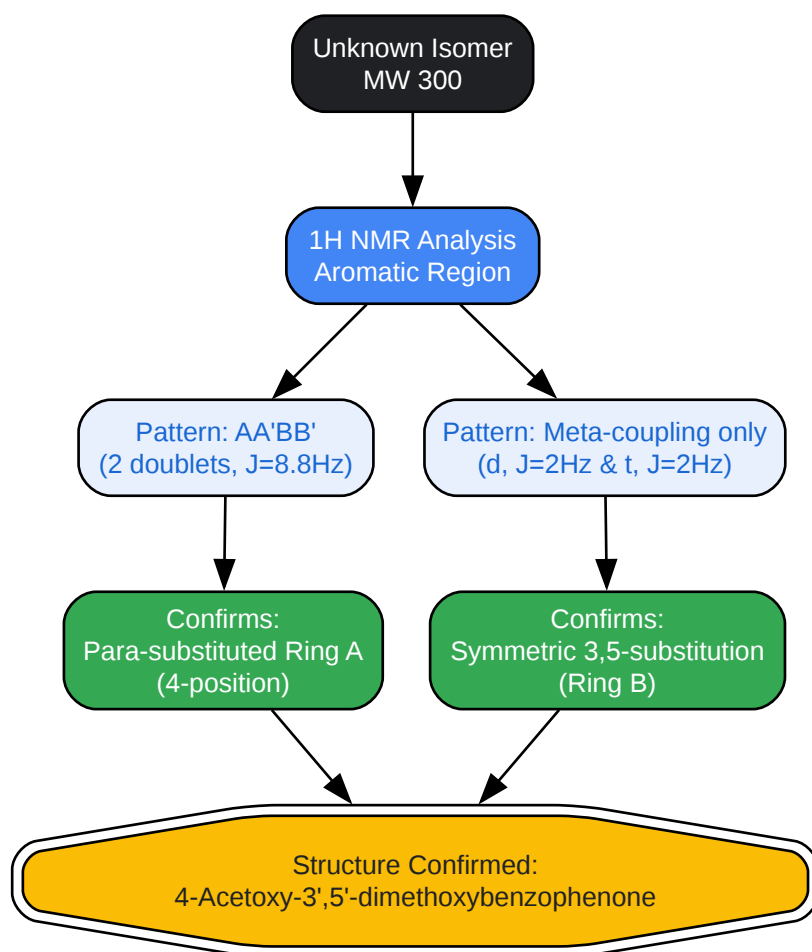


Figure 2: NMR Logic Flow for Isomer Differentiation

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Self-Validating Check:

If the methoxy groups were at 3,4-positions (Veratrole pattern), one would observe an ABX system (d, d, dd) with ortho-coupling (

).^{[2][9][7]} The observation of only meta-coupling (

) definitively proves the 3,5-substitution pattern.^[9]

References

- ChemicalBook. (2025).^{[2][9][7]} **4-Acetoxy-3',5'-dimethoxybenzophenone** Product Entry. CAS 890100-27-3.^{[1][6]} Retrieved from ^{[1][2][9][7]}

- Pettit, G. R., et al. (1998).^{[2][9][7]} "Antineoplastic agents.^{[2][9][7]} 393. Synthesis of the trans-isomer of combretastatin A-4 prodrugs." Journal of Medicinal Chemistry, 41(20), 3895-3901. ^{[2][9][7]} (Foundational reference for 3,5-dimethoxybenzophenone pharmacophores).
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).^{[2][9][7]} Spectrometric Identification of Organic Compounds. 7th Ed. John Wiley & Sons.^{[2][9][7][10]} (Authoritative source for benzophenone NMR shift prediction).
- PubChem. (2025).^{[2][9][7][10]} Compound Summary for 4,4'-Dimethoxybenzophenone (Analogous spectral data). National Library of Medicine.^{[2][9][7]} Retrieved from ^{[2][9][7]}

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Sources

- 1. 36763-39-0|5-(2-Bromoacetyl)-1,3-phenylene diacetate|BLD Pharm [bldpharm.com]
- 2. 4,4'-Dimethoxybenzophenone | 90-96-0 [chemicalbook.com]
- 3. Page loading... [guidechem.com]
- 4. Page loading... [guidechem.com]
- 5. 4-ACETOXY-3',5'-DIFLUOROBENZOPHENONE Price at Chemsrce [chemsrc.com]
- 6. 4-ACETOXY-3',5'-DIMETHOXYBENZOPHENONE | 890100-27-3 [amp.chemicalbook.com]
- 7. rsc.org [rsc.org]
- 8. 4-Acetoxy-3',5'-dimethoxybenzophenone - CAS:890100-27-3 - 北京欣恒研科技有限公司 [konoscience.com]
- 9. PubChemLite - 4-acetoxy-3,5-dimethoxybenzaldehyde (C11H12O5) [pubchemlite.lcsb.uni.lu]
- 10. Methyl 3-hydroxy-4,5-dimethoxybenzoate | C10H12O5 | CID 2733956 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Comprehensive Structural Elucidation of 4-Acetoxy-3',5'-dimethoxybenzophenone[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1324027/docs#comprehensive-structural-elucidation-of-4-acetoxy-3-5-dimethoxybenzophenone-1-2\]](https://www.benchchem.com/product/b1324027/docs#comprehensive-structural-elucidation-of-4-acetoxy-3-5-dimethoxybenzophenone-1-2)

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